

# A Comparative Analysis of the Mechanical Strength of Thiokol® Polysulfide Formulations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiokol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the mechanical strength of various Thiokol® polysulfide polymer formulations. The data presented is intended to assist researchers and professionals in selecting the appropriate material for their specific applications, ranging from sealants and coatings to elastomers in advanced drug delivery systems. The information is supported by experimental data and standardized testing protocols.

## Comparative Mechanical Properties

The mechanical strength of Thiokol® formulations is a critical performance indicator for their end-use applications. This is typically characterized by tensile strength, elongation, and hardness. The following table summarizes the typical mechanical properties of several common Thiokol® formulations. It is important to note that these values can be significantly influenced by the curing agent, fillers, and plasticizers used in the final formulation.

Thiokol® Formulation	Tensile Strength (psi)	Elongation (%)	Hardness (Shore A)
Thiokol® LP-2 (Experimental)	125-375[1]	100-550[1]	31-70[1]
Thiokol® LP-32 (Unfilled)	~88[2]	~203[2]	19[2]
Thiokol® LP-32 (with 50 phw SRF Carbon Black)	~612[2]	~290[2]	57[2]
Thiokol® 2235M	150-200[3]	500-550[3]	20-25
Thiokol® 2282	300	450-500	Not Specified

Note: The data for Thiokol® LP-2 is derived from an experimental translucent sealant compound and shows a wide range based on formulation and aging conditions.[1] The properties of Thiokol® LP-32 are highly dependent on the compounding ingredients, as illustrated by the difference between the unfilled and carbon black-filled formulations.[2]

## Experimental Protocols

The mechanical properties cited in this guide are determined using standardized test methods developed by ASTM International. These protocols ensure consistency and comparability of data across different materials and laboratories.

### Tensile Strength and Elongation (ASTM D412)

This test method is used to evaluate the tensile (tension) properties of vulcanized thermoset rubbers and thermoplastic elastomers.[4][5]

Methodology:

- Specimen Preparation: Test specimens are cut from a cured sheet of the Thiokol® formulation into a dumbbell or "dog-bone" shape of a specified size.[6]

- **Gage Marks:** Two marks are placed on the narrow section of the specimen at a set distance apart to define the initial gage length.
- **Testing Machine:** The specimen is placed in the grips of a tensile testing machine.
- **Extension:** The grips are moved apart at a constant rate, typically 20 inches/minute, stretching the specimen until it breaks.[\[5\]](#)
- **Data Acquisition:** The force required to stretch the specimen and the corresponding increase in the distance between the gage marks are recorded throughout the test.

#### Key Properties Measured:

- **Tensile Strength:** The maximum stress the material can withstand before breaking.[\[7\]](#)
- **Ultimate Elongation:** The percentage increase in the length of the specimen at the point of rupture.[\[7\]](#)
- **Tensile Stress at a Given Elongation (Modulus):** The stress required to stretch the material to a specific elongation, which indicates the material's stiffness.[\[7\]](#)

## Hardness (ASTM D2240)

This test method determines the indentation hardness of rubber and elastomeric materials using a device called a durometer.[\[8\]](#)[\[9\]](#)

#### Methodology:

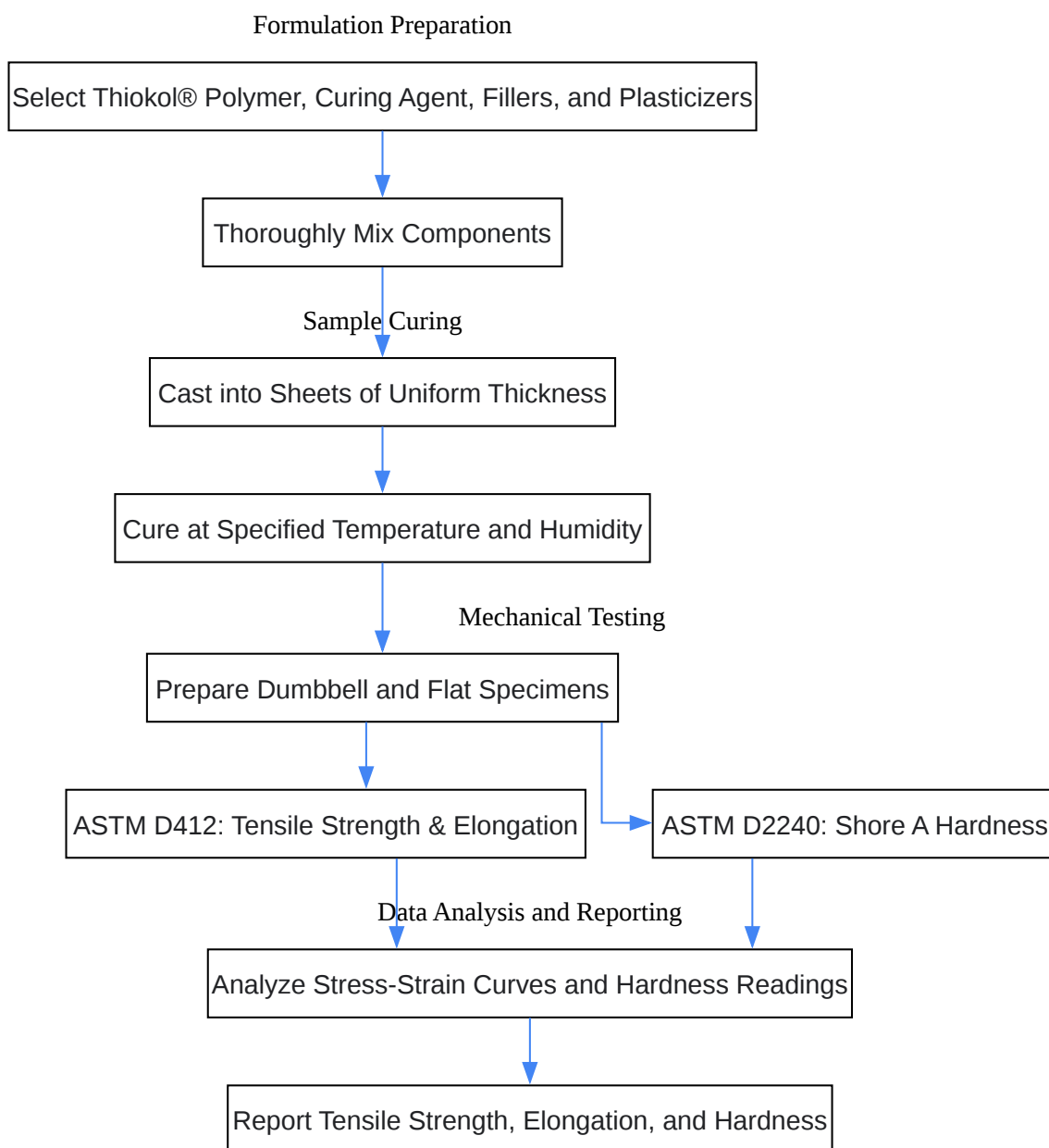
- **Specimen Preparation:** The test specimen should have a minimum thickness of 6 mm and a flat surface.
- **Durometer Selection:** The appropriate durometer type is selected based on the expected hardness of the material. For most Thiokol® elastomers, a Shore A durometer is used.[\[10\]](#)
- **Measurement:** The durometer is pressed firmly and vertically onto the surface of the specimen. The indenter pin of the durometer penetrates the material, and the hardness reading is taken from the dial or digital display.[\[11\]](#)[\[12\]](#)

- Readings: Multiple readings are taken at different locations on the specimen and averaged to obtain a representative hardness value.

Hardness Value: The hardness is reported on a scale of 0 to 100, with higher numbers indicating greater resistance to indentation and thus, a harder material.

## Experimental Workflow for Mechanical Strength Testing

The following diagram illustrates the typical workflow for evaluating the mechanical strength of a Thiokol® formulation.



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Caption: Workflow for Thiokol® mechanical strength testing.

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- To cite this document: BenchChem. [A Comparative Analysis of the Mechanical Strength of Thiokol® Polysulfide Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075076#comparing-the-mechanical-strength-of-different-thiokol-formulations]

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